2-Undecanone cytokine inhibition comparison standards

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Compound Focus: 2-Undecanone

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Cytokine Inhibition: Quantitative Comparison

The table below summarizes key experimental findings on the anti-inflammatory effects of **2-undecanone** and sodium houttuyfonate from a direct comparative study.

Compound	Experimental Model	Cytokine/Inflammation Marker	Key Findings on Inhibition/Modulation	Significance (p-value)
Sodium Houttuyfonate	LPS-stimulated RAW264.7 cells (in vitro) [1] [2]	TNF-α, IL-1β	More potent inhibition than 2-undecanone at same dosages (0.1-20 μg/mL); dose-dependent effect [1] [2]	$p < 0.001$, 0.01, or 0.05 vs. LPS group [1] [2]
		IL-10	More potent increase in secretion than 2-undecanone [1] [2]	$p < 0.01$ or 0.05 vs. LPS group [1] [2]
		TLR4 Expression	Inhibited LPS-induced TLR4 expression [1] [2]	$p < 0.005$ [1] [2]

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Compound	Experimental Model	Cytokine/Inflammation Marker	Key Findings on Inhibition/Modulation	Significance (p-value)
	Xylene-induced mouse ear edema (in vivo) [1] [2]	Edema (inflammation)	Dose-dependent inhibitory effect; more potent than 2-undecanone [1] [2]	Not specified [1] [2]
2-Undecanone	LPS-stimulated RAW264.7 cells (in vitro) [1] [2]	TNF-α, IL-1β	Significant inhibition, but less potent than sodium houttuyfonate; dose-dependent effect [1] [2]	$p < 0.001$, 0.01, or 0.05 vs. LPS group [1] [2]
		IL-10	Increased secretion, but less potent than sodium houttuyfonate [1] [2]	$p < 0.01$ or 0.05 vs. LPS group [1] [2]
		TLR4 Expression	Inhibited LPS-induced TLR4 expression [1] [2]	$p < 0.005$ [1] [2]
	Xylene-induced mouse ear edema (in vivo) [1] [2]	Edema (inflammation)	Dose-dependent inhibitory effect [1] [2]	Not specified [1] [2]
	LPS-stimulated Mouse Neutrophils (in vitro) [3]	TNF-α, IL-6, IL-1β, IL-10	Strongly decreased LPS-induced cytokine secretion [3]	Not specified [3]

Experimental Protocols for Key Studies

For researchers looking to replicate or build upon these findings, here are the core methodologies from the pivotal studies cited above.

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- **Cell-based Anti-inflammatory Assay (RAW264.7 model) [1] [2]**
  - **Cell Culture**: Use RAW264.7 murine macrophage cells.
  - **Viability Test**: Perform MTT assay to determine non-cytotoxic concentrations (e.g., 0.1-20 μg/mL for test compounds).
  - **Inflammation Induction**: Pre-stimulate cells with 1 μg/mL of LPS for 1 hour.
  - **Compound Treatment**: Co-incubate cells with a range of concentrations of sodium houttuyfonate or **2-undecanone** (dissolved in DMSO) for 24 hours.
  - **Cytokine Measurement**: Collect cell culture supernatant and quantify levels of TNF-α, IL-1β, and IL-10 using Enzyme-Linked Immunosorbent Assay (ELISA) kits.
  - **Pathway Analysis**: Analyze TLR4 protein expression via western blotting or immunocytochemistry.

- **In Vivo Anti-inflammatory Model (Mouse ear edema) [1] [2]**
  - **Animal Grouping**: Assign mice to groups (control, vehicle, compound-treated at various doses).
  - **Compound Administration**: Orally administer the test compounds or vehicle to mice.
  - **Edema Induction**: Apply xylene topically to the inner and outer surfaces of one ear to induce acute inflammation.
  - **Sacrifice and Measurement**: Sacrifice mice after a set period, dissect both ears, and weigh them.
  - **Data Calculation**: Calculate the inhibition rate based on the weight difference between the inflamed and non-inflamed ear for each group.

Mechanisms of Action and Signaling Pathways

2-Undecanone and sodium houttuyfonate exert anti-inflammatory effects through multiple signaling pathways, as shown in the diagram below.

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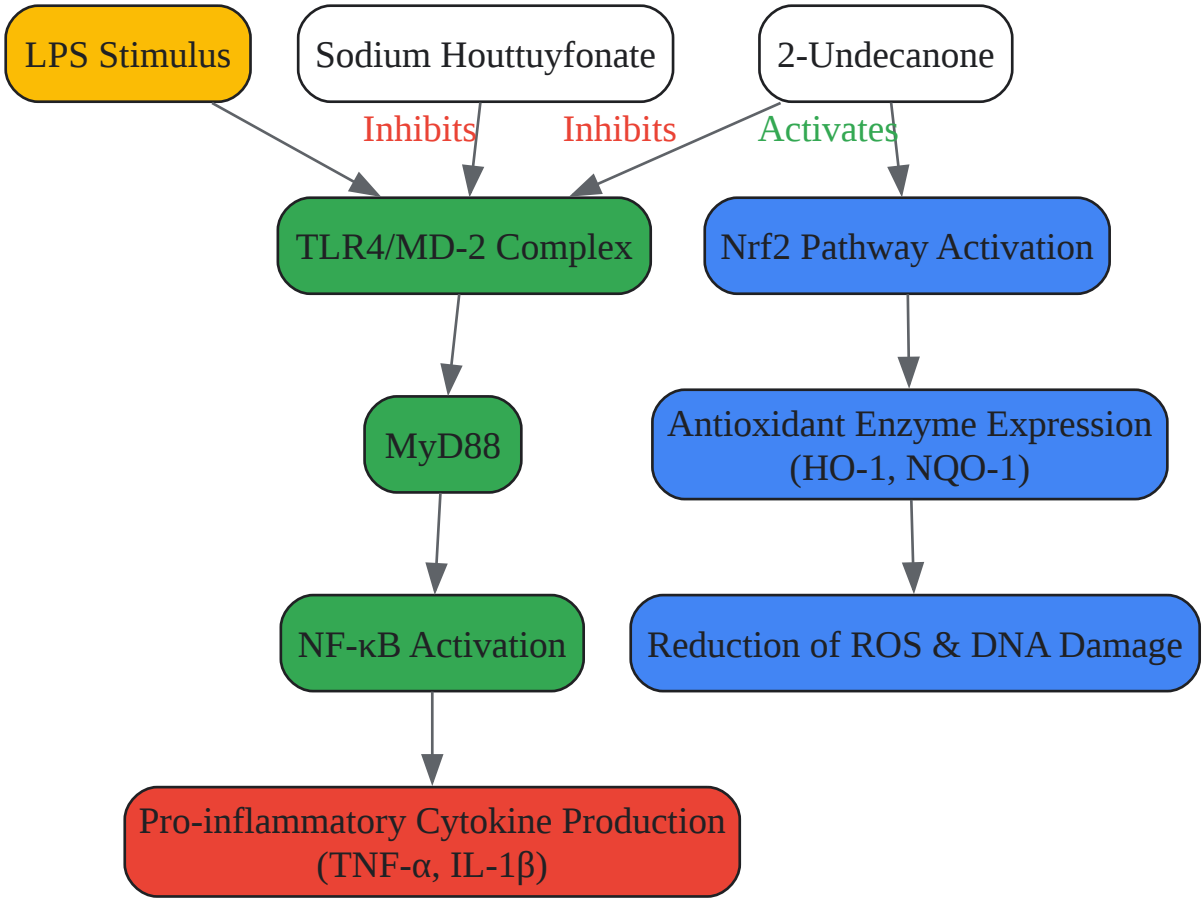

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The diagram illustrates the two primary mechanisms identified in the search results:

- **TLR4/NF-κB Pathway Inhibition**: Both sodium houttuyfonate and **2-undecanone** inhibit the LPS-induced TLR4 expression and its downstream signaling, leading to reduced production of pro-inflammatory cytokines like TNF-α and IL-1β [1] [2].
- **Nrf2 Pathway Activation (2-Undecanone)**: In lung epithelial cells, **2-undecanone** activates the Nrf2 pathway, boosting the expression of antioxidant enzymes (HO-1, NQO-1). This helps counteract reactive oxygen species (ROS) generation and attenuates DNA damage and inflammation, contributing to its chemopreventive effects [4].

Key Insights for Researchers

- **Stability and Bioavailability**: Sodium houttuyfonate, while more potent in the studies, can convert to **2-undecanone** under certain conditions like steam distillation. However, after oral administration in mice, sodium houttuyfonate was detected in systemic circulation and tissues **without conversion** to **2-undecanone**, indicating it may exert its effects directly [1] [2].

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- **Context-Dependent Effects**: The immunomodulatory action of **2-undecanone** can vary. In one study, it **suppressed neutrophil responses** to LPS and limited their bactericidal activity against *P. aeruginosa*, suggesting a potential role in microbial immune evasion [3].
- **Broader Bioactivities**: Beyond cytokine inhibition, **2-undecanone** exhibits other therapeutically relevant properties, including significant **antifungal activity** against pathogens like *Pseudogymnoascus destructans* by damaging cell walls and disrupting energy metabolism [5], and the ability to **inhibit biofilms and hyphal growth** of *Candida albicans* [6].

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